

Application Notes and Protocols for NF023

Stock Solution in Cell Culture

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Compound of Interest

Compound Name: **NF023**

Cat. No.: **B15601756**

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Introduction

NF023 is a potent and selective antagonist of the P2X1 purinergic receptor, a ligand-gated ion channel activated by extracellular adenosine triphosphate (ATP). It also acts as a selective inhibitor of the α -subunits of G α /i proteins.^[1] As a suramin analog, **NF023** is a valuable tool for studying the physiological and pathological roles of P2X1 receptors and G α /i-mediated signaling in various cellular processes, including neurotransmission, inflammation, and platelet aggregation.^[2] These application notes provide a comprehensive guide to preparing and utilizing **NF023** stock solutions for in vitro cell culture experiments.

Mechanism of Action

NF023 exerts its inhibitory effects through two primary mechanisms. Firstly, it acts as a competitive and reversible antagonist at P2X1 receptors, blocking the influx of cations (e.g., Ca^{2+} , Na^+) in response to ATP binding.^{[1][2]} Secondly, it directly antagonizes the G α subunits of the G α /i family of G-proteins, thereby inhibiting their downstream signaling cascades.^[1] This dual activity makes **NF023** a specific tool for dissecting purinergic and G-protein-coupled signaling pathways.

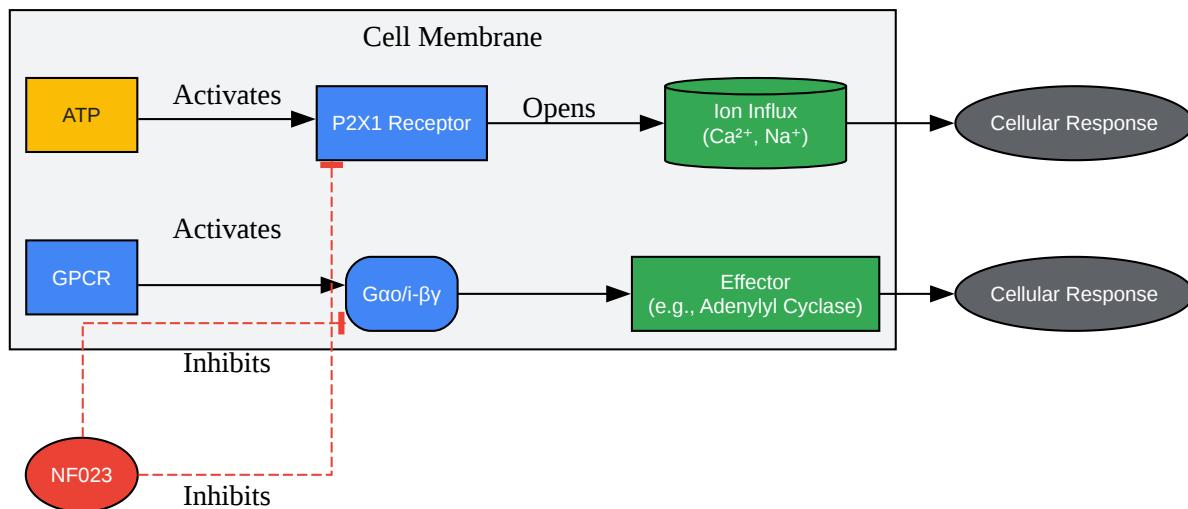
Quantitative Data Summary

For ease of reference, the key quantitative data for **NF023** are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{35}H_{20}N_4Na_6O_{21}S_6$	[1]
Molecular Weight	1162.88 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in water (up to 100 mg/mL)	[1] [3]
Storage Temperature	2-8°C (for solid form)	
Purity	≥95% (HPLC)	
IC ₅₀ (human P2X1)	0.21 μ M	[1] [3]
IC ₅₀ (human P2X3)	28.9 μ M	[1] [3]
IC ₅₀ (human P2X2)	> 50 μ M	[1] [3]
IC ₅₀ (human P2X4)	> 100 μ M	[1] [3]
EC ₅₀ (Gαo/i)	~300 nM	[1]

Signaling Pathway Inhibition by NF023

The following diagram illustrates the points of inhibition by **NF023** in the P2X1 receptor and Gαo/i protein signaling pathways.



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Caption: **NF023** inhibits P2X1 receptor activation and Gαo/i protein signaling.

Experimental Protocols

Materials

- **NF023** powder
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- 0.22 µm sterile syringe filter (optional, for ensuring sterility)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

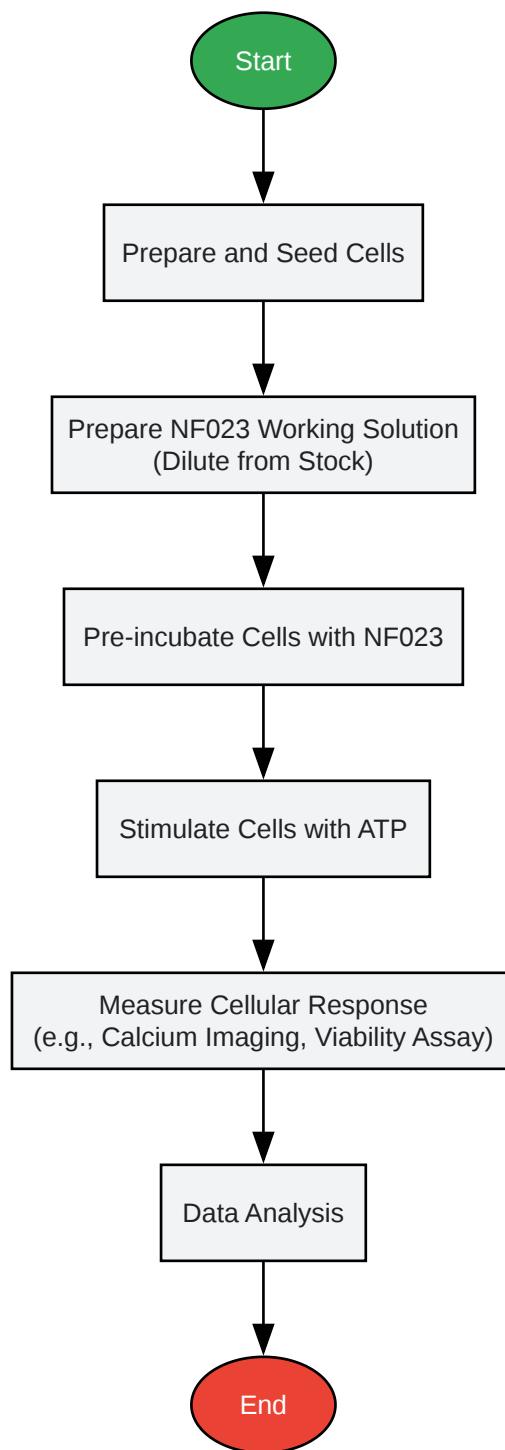
Preparation of 10 mM NF023 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell culture experiments.

- Pre-warm Solvent: Bring the sterile water or PBS to room temperature.
- Weigh **NF023**: Accurately weigh the required amount of **NF023** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM solution, you will need 1.163 mg of **NF023** (based on a molecular weight of 1162.88 g/mol).
- Dissolve the Compound: Add the appropriate volume of sterile water or PBS to the tube containing the **NF023** powder.
- Vortex: Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear and colorless.
- Sterile Filtration (Optional): For critical applications requiring absolute sterility, filter the stock solution through a 0.22 μ m sterile syringe filter into a new sterile tube.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage. For short-term storage (a few days), the solution can be kept at 2-8°C.

General Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for utilizing the **NF023** stock solution in a cell-based assay, such as measuring the inhibition of ATP-induced calcium influx.



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Caption: A general workflow for using **NF023** in cell-based assays.

Safety and Handling

Based on available safety data sheets, **NF023** is not classified as a hazardous substance.[\[4\]](#) However, it is recommended to follow standard laboratory safety practices. Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, when handling the compound. Avoid inhalation of the powder and contact with skin and eyes. In case of accidental contact, wash the affected area thoroughly with water.

Conclusion

NF023 is a valuable pharmacological tool for investigating purinergic and G-protein signaling in cell culture. Proper preparation and handling of the stock solution are crucial for obtaining reliable and reproducible experimental results. The protocols and information provided in these application notes offer a comprehensive guide for researchers to effectively utilize **NF023** in their studies.

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